

Application Notes & Protocols: The Role of Azetidine Intermediates in the Synthesis of Baricitinib

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Compound of Interest

Compound Name: *tert*-Butyl 3-phenylazetidine-1-carboxylate

CAS No.: 206446-40-4

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Abstract: This document provides a detailed technical guide for researchers, chemists, and drug development professionals on the pivotal role of *tert*-butyl 3-oxoazetidine-1-carboxylate and its derivatives in the synthesis of Baricitinib, a potent Janus kinase (JAK) inhibitor. While the topic specified ***tert*-butyl 3-phenylazetidine-1-carboxylate**, extensive review of synthetic literature indicates the correct and crucial intermediate is the 3-oxo analogue, which serves as the foundational building block for the functionalized azetidine ring in the final active pharmaceutical ingredient (API). This guide elucidates the strategic importance of this intermediate, detailing the key synthetic transformations, step-by-step protocols, and the underlying chemical principles that ensure an efficient and scalable manufacturing process.

Introduction: Baricitinib and the Significance of the Azetidine Moiety

Baricitinib is an orally available, selective, and reversible inhibitor of Janus kinases 1 and 2 (JAK1/JAK2), enzymes that play a crucial role in cytokine signaling pathways implicated in

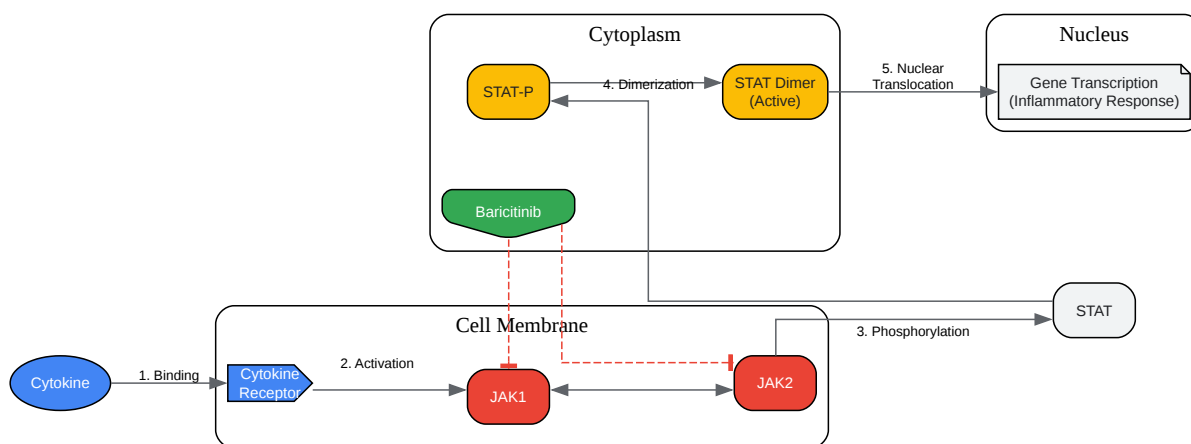
inflammation and autoimmune disorders.[1] Its therapeutic application in treating conditions like rheumatoid arthritis underscores the importance of its molecular architecture.[2] A key structural feature of Baricitinib is the {1-(ethylsulfonyl)azetidin-3-yl}acetonitrile group, which is fundamental to its binding affinity and pharmacological profile.[2]

The synthesis of this functionalized azetidine ring presents a significant challenge. A convergent and industrially viable strategy requires a robust and versatile starting material. This role is filled by tert-butyl 3-oxoazetidine-1-carboxylate (CAS 398489-26-4), a stable, commercially available building block that allows for precise and high-yield introduction of the required functionalities.[2][3]

This guide will detail the multi-step conversion of this key intermediate into the azetidine fragment required for the final assembly of Baricitinib.

Mechanism of Action: The JAK-STAT Pathway

Baricitinib exerts its therapeutic effect by modulating the JAK-STAT signaling pathway. This pathway is a primary communication route for numerous cytokines and growth factors. Upon cytokine binding to its receptor, associated JAKs are activated, leading to the phosphorylation of Signal Transducers and Activators of Transcription (STATs).[4] These phosphorylated STATs then dimerize, translocate to the nucleus, and regulate the transcription of genes involved in the inflammatory response.[4][5] By inhibiting JAK1 and JAK2, Baricitinib effectively dampens this signaling cascade, reducing the production of inflammatory mediators.[5]

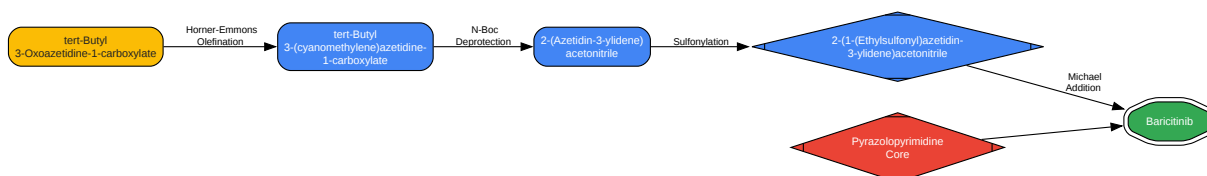


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Caption: The JAK-STAT signaling pathway and the inhibitory action of Baricitinib.

The Synthetic Strategy: From Oxo-Azetidine to Baricitinib

The synthesis of Baricitinib is a convergent process where two complex fragments—the azetidine moiety and the pyrazolopyrimidine core—are prepared separately and then coupled. The journey from tert-butyl 3-oxoazetidine-1-carboxylate involves three primary transformations: olefination, deprotection, and sulfonylation, before the final coupling step.



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Caption: Convergent synthetic route to Baricitinib highlighting key intermediates.

Experimental Protocols & Methodologies

The following sections provide detailed, step-by-step protocols for the key transformations. These protocols are synthesized from published literature and patents to represent a robust and reproducible workflow.^{[1][6]}

Step 1: Horner-Wadsworth-Emmons Olefination

This reaction is critical for installing the cyanomethylene group onto the azetidine ring. The use of a phosphonate reagent, like diethyl cyanomethylphosphonate, provides high E-selectivity and excellent yields.

Reaction: Conversion of tert-butyl 3-oxoazetidine-1-carboxylate to tert-butyl 3-(cyanomethylene)azetidine-1-carboxylate.

Protocol:

- **Reagent Preparation:** To a solution of diethyl cyanomethylphosphonate (1.1 equivalents) in anhydrous tetrahydrofuran (THF, 10 mL per gram of starting material), add sodium hydride (60% dispersion in mineral oil, 1.2 equivalents) portion-wise at 0 °C under a nitrogen atmosphere.

- **Anion Formation:** Stir the resulting suspension at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional 1 hour until gas evolution ceases. The formation of the phosphonate anion results in a clear solution.
- **Addition of Ketone:** Cool the reaction mixture back to 0 °C and add a solution of tert-butyl 3-oxoazetidine-1-carboxylate (1.0 equivalent) in anhydrous THF dropwise over 30 minutes.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up and Isolation:** Upon completion, quench the reaction by the slow addition of saturated aqueous ammonium chloride solution. Extract the aqueous layer with ethyl acetate (3x volumes). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- **Purification:** Purify the crude product by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to yield tert-butyl 3-(cyanomethylene)azetidine-1-carboxylate as a white solid.

Parameter	Condition	Rationale
Reagents	NaH, Diethyl cyanomethylphosphonate	Strong base (NaH) is required to deprotonate the phosphonate, creating the nucleophilic ylide for the olefination.
Solvent	Anhydrous THF	Aprotic solvent prevents quenching of the strong base and dissolves reactants effectively.
Temperature	0 °C to Room Temperature	Initial cooling controls the exothermic deprotonation. The reaction then proceeds efficiently at ambient temperature.
Typical Yield	>90%	The Horner-Wadsworth-Emmons reaction is highly efficient for converting ketones to α,β -unsaturated nitriles.

Step 2 & 3: N-Boc Deprotection and Sulfonylation

This two-step, one-pot sequence first removes the tert-butoxycarbonyl (Boc) protecting group to liberate the secondary amine, which is immediately reacted with ethanesulfonyl chloride. Performing these steps sequentially without isolating the intermediate amine is more efficient and avoids handling the potentially unstable free base.^{[7][8]}

Reaction: Conversion of tert-butyl 3-(cyanomethylene)azetidine-1-carboxylate to 2-(1-(ethylsulfonyl)azetidin-3-ylidene)acetonitrile.

Protocol:

- Deprotection: Dissolve tert-butyl 3-(cyanomethylene)azetidine-1-carboxylate (1.0 equivalent) in anhydrous dichloromethane (DCM, 15 mL per gram). Add trifluoroacetic acid (TFA, 10

equivalents) dropwise at 0 °C.[7]

- Reaction Monitoring: Stir the mixture at room temperature for 3-5 hours. Monitor the complete consumption of starting material by TLC or LC-MS.
- Solvent Removal: Concentrate the reaction mixture in vacuo to remove DCM and excess TFA. The resulting residue is the trifluoroacetate salt of the deprotected amine.
- Sulfonylation Setup: Immediately dissolve the crude salt in anhydrous acetonitrile (20 mL per gram of starting material) and cool the solution to 0 °C under a nitrogen atmosphere.[7]
- Base Addition: Add N,N-Diisopropylethylamine (DIPEA, 3.0 equivalents) dropwise, ensuring the internal temperature remains below 5 °C.[8]
- Sulfonyl Chloride Addition: Add ethanesulfonyl chloride (1.2 equivalents) dropwise, again maintaining a temperature below 5 °C.[7][8]
- Reaction Completion: Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Work-up and Isolation: Concentrate the mixture in vacuo. Dilute the residue with DCM and wash with 1M HCl, saturated sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous sodium sulfate and concentrate to afford the crude product.
- Purification: Recrystallize from an appropriate solvent system (e.g., ethyl acetate/heptane) to yield 2-(1-(ethylsulfonyl)azetidin-3-ylidene)acetonitrile as a crystalline solid.

Parameter	Condition	Rationale
Deprotection	Trifluoroacetic Acid (TFA) in DCM	Strong acid efficiently cleaves the acid-labile Boc group. The resulting byproducts (isobutylene, CO ₂) are volatile.
Base	DIPEA	A non-nucleophilic hindered base is used to neutralize the TFA salt and scavenge the HCl byproduct from the sulfonylation step without competing in the reaction.
Temperature	0 °C to Room Temperature	Cooling during the addition of base and sulfonyl chloride controls the exothermic reactions and minimizes side product formation.
Typical Yield	>90% (over two steps)	This one-pot procedure is highly efficient, minimizing transfer losses and degradation of the intermediate amine. ^[7]

Step 4: Final Assembly via Michael Addition

The final key step is the conjugate (Michael) addition of the pyrazolopyrimidine core to the electron-deficient alkene of the azetidine fragment. This reaction stereoselectively forms the crucial C-C bond, completing the core structure of Baricitinib.^[9]

Reaction: Coupling of 2-(1-(ethylsulfonyl)azetidin-3-ylidene)acetonitrile with the protected pyrazolopyrimidine core.

Protocol:

- Reaction Setup: To a suspension of the pyrazolopyrimidine core (e.g., 4-(1H-pyrazol-4-yl)-7H-pyrrolo[2,3-d]pyrimidine with a suitable protecting group, 1.0 equivalent) and 2-(1-

(ethylsulfonyl)azetidin-3-ylidene)acetonitrile (1.05 equivalents) in acetonitrile (20 mL per gram), add 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU, 0.5 equivalents) dropwise at room temperature.^[9]

- **Reaction:** Stir the mixture at room temperature for 2-4 hours. The product often precipitates from the reaction mixture as a solid.
- **Isolation:** If a precipitate forms, cool the reaction mixture to 0-5 °C and stir for an additional 2 hours to maximize precipitation.^[9]
- **Filtration and Washing:** Filter the solid product, wash the filter cake with cold acetonitrile, and dry under vacuum to obtain the protected Baricitinib intermediate.
- **Final Deprotection:** The final deprotection of the pyrazolopyrimidine core (if necessary) is carried out according to established literature procedures to yield Baricitinib.

Parameter	Condition	Rationale
Base	DBU	A strong, non-nucleophilic organic base that facilitates the Michael addition by deprotonating the pyrazole nitrogen, creating the nucleophile.
Solvent	Acetonitrile	An aprotic polar solvent that effectively dissolves the reactants and facilitates the reaction. The product's lower solubility allows for direct isolation by precipitation.
Temperature	Room Temperature	The reaction proceeds efficiently at ambient temperature, making it suitable for large-scale production.
Typical Yield	>90%	The Michael addition is highly favorable and often results in a high-purity product that can be isolated without chromatography. ^[9]

Conclusion

Tert-butyl 3-oxoazetidine-1-carboxylate is an indispensable building block in the modern, efficient synthesis of Baricitinib. Its strategic use allows for a controlled, step-wise construction of the complex {1-(ethylsulfonyl)azetidin-3-yl}acetonitrile moiety. The synthetic route, characterized by high-yielding reactions such as the Horner-Wadsworth-Emmons olefination and a one-pot deprotection-sulfonylation sequence, is a testament to the principles of process chemistry. The protocols and insights provided in this guide are designed to empower researchers and development professionals to implement this critical methodology with confidence, ensuring the reliable production of this vital therapeutic agent.

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